

# Personal protective equipment for handling 2,4-Dichlorobenzotrifluoride

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## Compound of Interest

Compound Name: 2,4-Dichlorobenzotrifluoride

Cat. No.: B041404

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## Essential Safety and Handling Guide for 2,4-Dichlorobenzotrifluoride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,4-Dichlorobenzotrifluoride** (CAS No. 320-60-5). Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

### Chemical and Physical Properties

A summary of the key quantitative data for **2,4-Dichlorobenzotrifluoride** is presented below.

Property	Value
Molecular Formula	C7H3Cl2F3
Molecular Weight	215.0 g/mol
Appearance	Colorless clear liquid
Boiling Point	117-118 °C at 760 mmHg[1][2][3]
Melting Point	-26 °C[3]
Flash Point	72 °C (161.6 °F)[1][3][4]
Specific Gravity	1.484 g/cm <sup>3</sup> [1][4]
Vapor Density	7.41[1]
Vapor Pressure	1.47 hPa at 25 °C[3]

#### Hazard Identification and Personal Protective Equipment (PPE)

**2,4-Dichlorobenzotrifluoride** is a corrosive and combustible liquid that can cause severe skin burns and eye damage.[1][4] Inhalation of vapors, mists, or gas should be avoided.[1] The following personal protective equipment is mandatory when handling this chemical.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles and a face shield are required.[1]
Skin Protection	Wear appropriate chemical-resistant gloves to prevent skin exposure.[1][2] Nitrile, butyl, and neoprene gloves are generally recommended for handling pesticides and chemicals.[5] Wear protective clothing to prevent skin contact.[1][2]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood is essential.[1][2] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1]

## Operational Plan for Safe Handling

A systematic approach to handling **2,4-Dichlorobenzotrifluoride** is crucial for safety. The following step-by-step workflow should be followed.

### 1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.[\[1\]](#)
- Locate and verify the functionality of the nearest eyewash station and safety shower.[\[1\]](#)
- Assemble all necessary PPE as specified in the table above.
- Keep fire extinguishing media such as foam, dry chemical, or carbon dioxide readily accessible.[\[1\]](#)

### 2. Handling and Use:

- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not breathe vapor, mist, or gas.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)[\[3\]](#)[\[4\]](#)

### 3. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Store in a designated corrosives area.[\[1\]](#)[\[6\]](#)
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)[\[4\]](#)[\[6\]](#)

#### 4. Accidental Release Measures:

- In case of a spill, immediately evacuate the area and remove all sources of ignition.[\[1\]](#)
- Ventilate the area of the spill.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)
- Prevent runoff from entering storm sewers and ditches.[\[1\]](#)

#### 5. First Aid Measures:

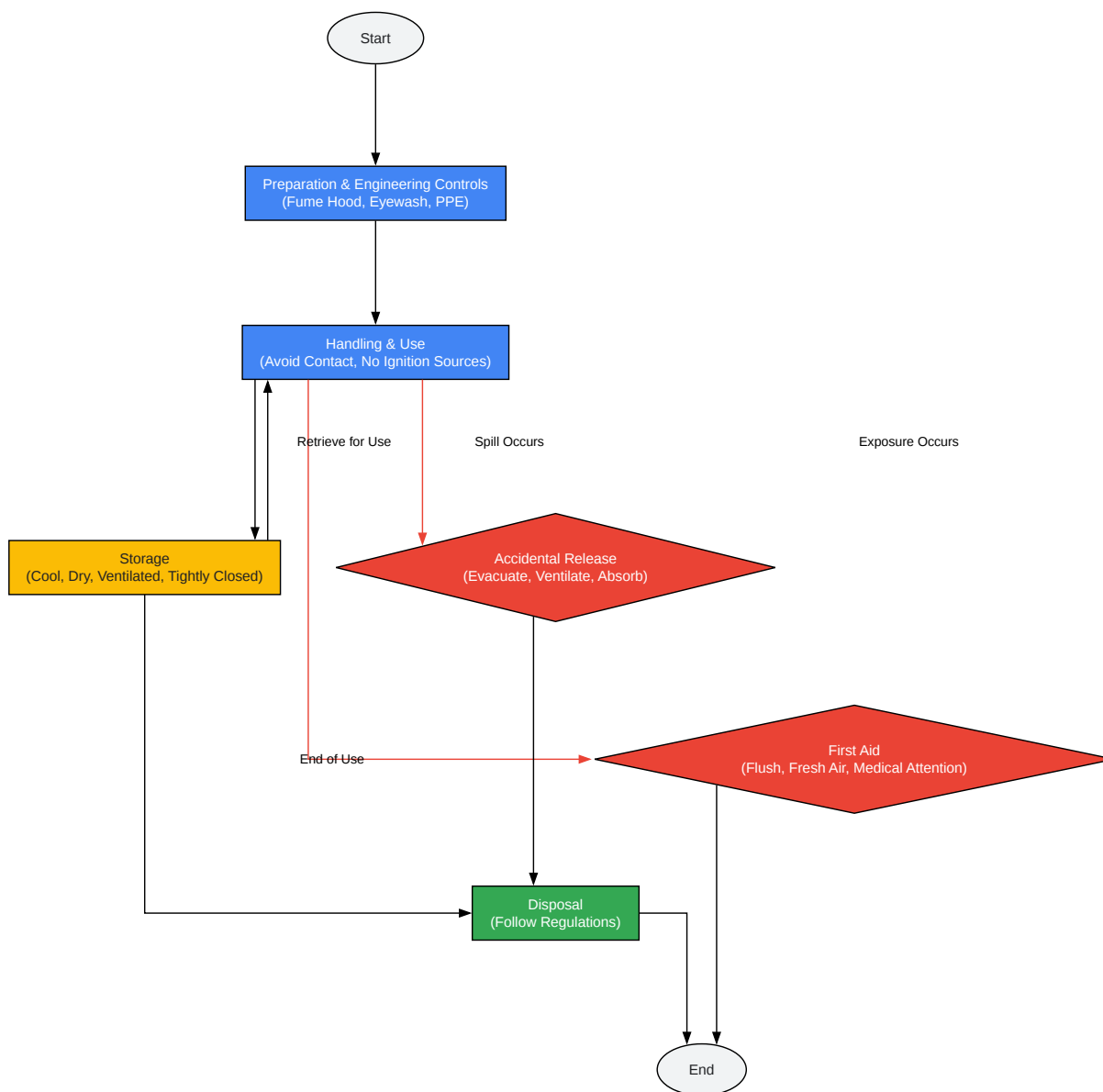
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[1\]](#)

#### 6. Disposal Plan:

- Dispose of waste and contaminated materials in accordance with federal, state, and local regulations.
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Do not dispose of the chemical into the environment.

## Safe Handling Workflow Diagram

The following diagram illustrates the logical flow of operations for safely handling **2,4-Dichlorobenzotrifluoride**.



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Caption: Workflow for the safe handling of **2,4-Dichlorobenzotrifluoride**.

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